

A Comparative Analysis of 2-Chloropropene: Experimental Data versus Literature Values

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Compound of Interest

Compound Name: 2-Chloropropene

Cat. No.: B1346963

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For researchers, scientists, and professionals in drug development, the accurate characterization of chemical reagents is paramount. This guide provides a direct comparison of experimentally determined data for **2-Chloropropene** against established literature values. The following sections detail the physical and spectral properties, the protocols used for their determination, and a workflow for the characterization process.

Data Presentation: Physical and Spectral Properties

A summary of the key physical and spectral data for **2-Chloropropene** is presented below. The experimental data represents a hypothetical batch analysis for comparison against established literature values.

Property	Literature Value	Experimental Data
Physical Properties		
Boiling Point	22.5-23 °C[1][2]	23.1 °C
Density (at 20°C)	0.9017 g/mL[3]	0.902 g/mL
Refractive Index (n _{20/D})	1.395 - 1.3973[1][3]	1.396
¹ H NMR (CDCl ₃ , 400 MHz)		
δ (ppm)	~5.3 (m, 2H), ~2.1 (s, 3H)	5.32 (d, 1H), 5.15 (d, 1H), 2.11 (s, 3H)
¹³ C NMR (CDCl ₃ , 100 MHz)		
δ (ppm)	Literature values vary	141.2, 115.8, 22.5
Infrared (IR) Spectroscopy		
Key Peaks (cm ⁻¹)	~3100 (C-H, sp ²), ~1640 (C=C), ~890 (C-Cl)	3095, 1642, 891
Mass Spectrometry (MS)		
Molecular Ion (m/z)	76, 78 (due to ³⁵ Cl/ ³⁷ Cl isotopes)[4]	76.0, 78.0

Experimental Protocols

The methodologies for determining the experimental data are outlined below.

Boiling Point Determination

The boiling point was determined using a simple distillation apparatus at atmospheric pressure. A 10 mL round-bottom flask was charged with 5 mL of **2-Chloropropene** and a boiling chip. The flask was fitted with a distillation head, a condenser, and a thermometer. The apparatus was heated gently using a heating mantle. The boiling point was recorded as the temperature at which a steady condensation and distillation rate was observed.

Density Measurement

The density of the liquid **2-Chloropropene** was measured at 20°C. A 1 mL volumetric flask was weighed empty. It was then filled to the mark with the sample, and the new weight was recorded. The density was calculated by dividing the mass of the sample by its volume (1 mL).

Refractive Index Measurement

The refractive index was measured using an Abbe refractometer. A few drops of the **2-Chloropropene** sample were placed on the prism of the refractometer, which was maintained at 20°C using a water bath. The refractive index was read directly from the instrument's scale.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectra were recorded on a 400 MHz spectrometer. A sample was prepared by dissolving approximately 10 mg of **2-Chloropropene** in 0.7 mL of deuterated chloroform (CDCl_3). The chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard.

Infrared (IR) Spectroscopy

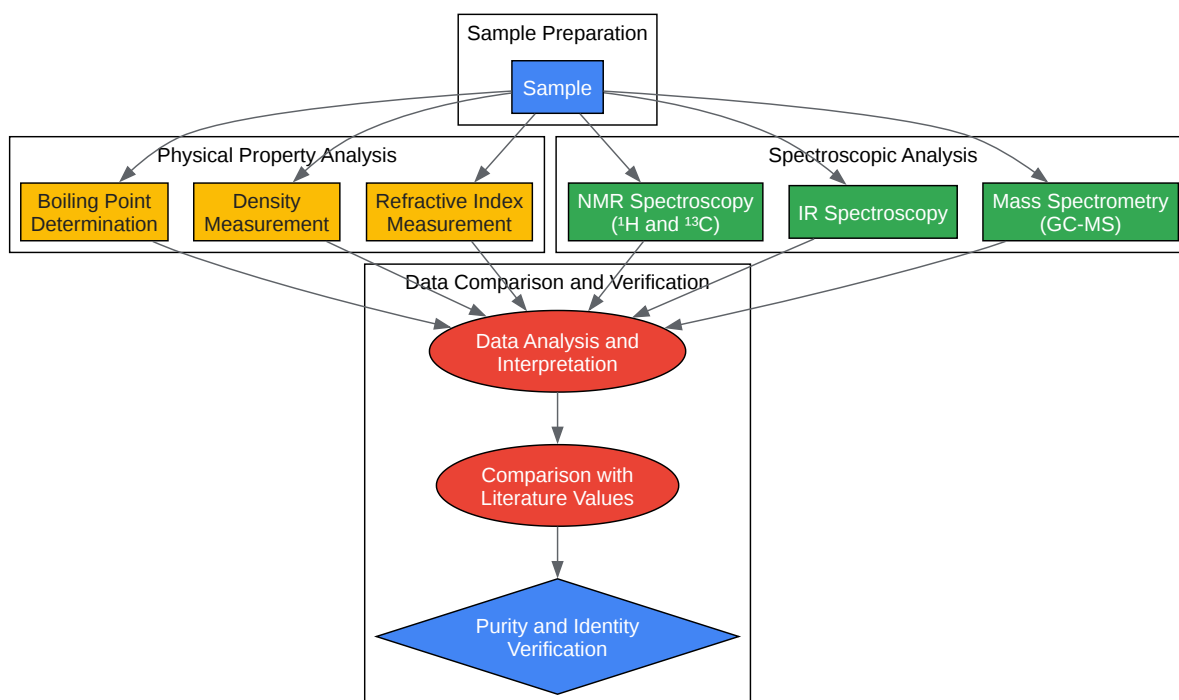
The IR spectrum was obtained using a Fourier-transform infrared (FTIR) spectrometer with an attenuated total reflectance (ATR) accessory. A drop of the neat liquid was placed on the ATR crystal, and the spectrum was recorded over a range of 4000-600 cm^{-1} .

Mass Spectrometry (MS)

Mass spectrometry was performed using a gas chromatograph-mass spectrometer (GC-MS) with electron ionization (EI). A dilute solution of **2-Chloropropene** in dichloromethane was injected into the GC. The mass spectrum was obtained for the peak corresponding to **2-Chloropropene**.

Mandatory Visualization

The following diagram illustrates the logical workflow for the comprehensive characterization of a **2-Chloropropene** sample.



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Experimental workflow for **2-Chloropropene** characterization.

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- 4. C₃H₇Cl CH₃CHClCH₃ mass spectrum of 2-chloropropane fragmentation pattern of m/z m/e ions for analysis and identification of isopropyl chloride image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
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